

Material Safety Data Sheet (MSDS) for 2-Chloro-5-methylbenzamide

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Compound of Interest

Compound Name: 2-Chloro-5-methylbenzamide

CAS No.: 101080-00-6

Cat. No.: B2382523

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Application Note & Safety Protocol: 2-Chloro-5-methylbenzamide

Part 1: Compound Profile & Critical Safety Overview[1]

Identification & Physicochemical Data

Compound Name: **2-Chloro-5-methylbenzamide** CAS Registry Number: 101080-00-6

Synonyms: 5-Methyl-2-chlorobenzamide Molecular Formula: C₈H₈ClNO Molecular Weight:

169.61 g/mol SMILES: CC1=CC(=C(C=C1)Cl)C(=O)N[1][2][3][4][5]

Property	Specification	Notes
Physical State	Solid	White to off-white crystalline powder.[1]
Melting Point	176–178 °C (Predicted)	Experimental verification recommended; typical for benzamide analogs.[1]
Solubility	DMSO, Methanol, Ethanol	Sparingly soluble in water.
pKa	~14-15 (Amide NH)	Very weak acid; neutral under physiological conditions.[1]
LogP	~1.8 - 2.1	Moderate lipophilicity; suitable for cell permeability studies.[1]

Hazard Classification (GHS-Derived)

Note: While specific toxicological data for this CAS is limited, structural analogs (chlorinated benzamides) dictate the following precautionary classification based on the "Read-Across" principle of toxicology.

Signal Word:WARNING

Hazard Class	Hazard Statement	Code
Skin Irritation	Causes skin irritation.[1][4][6]	H315
Eye Irritation	Causes serious eye irritation. [1][6]	H319
STOT-SE	May cause respiratory irritation.[1][6]	H335

Precautionary Protocol:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1][7][8]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1][5][8]

- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes.[1][6][8]
Remove contact lenses if present and easy to do.[1][6][8] Continue rinsing.[1][6][8]

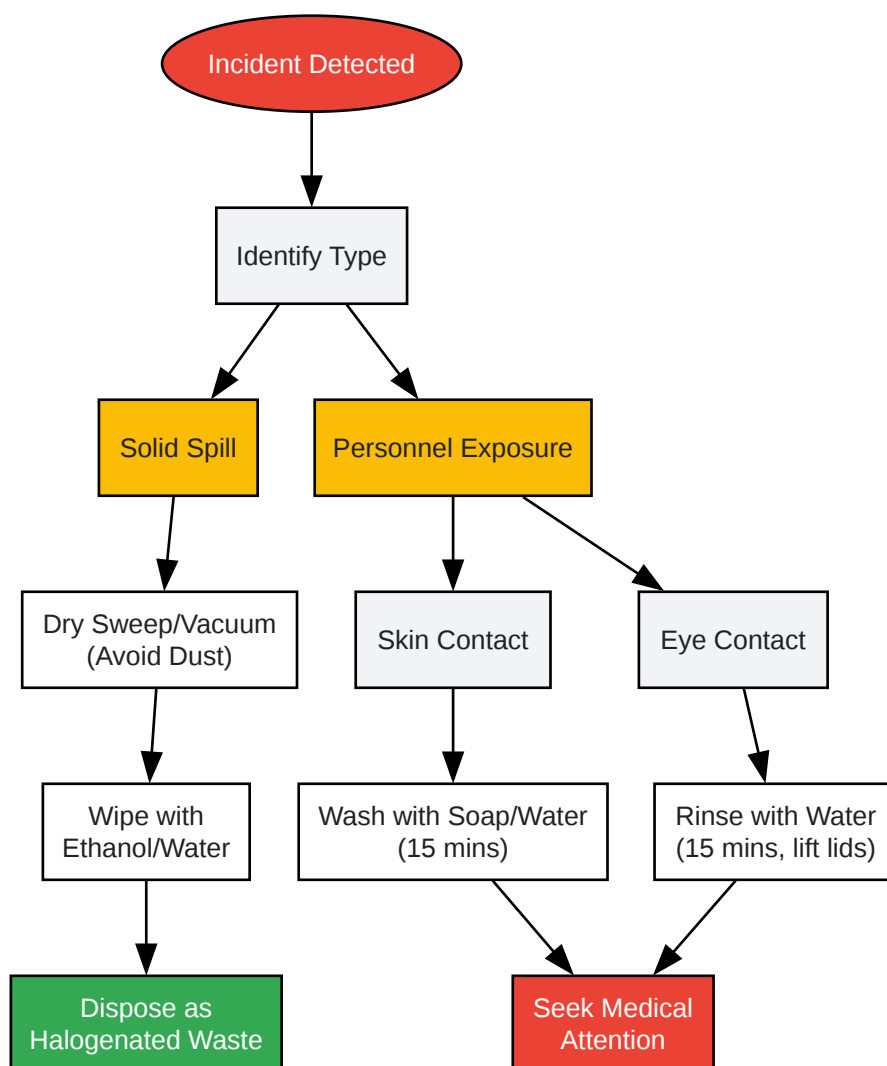
Part 2: Operational Safety & Decision Matrix

Personal Protective Equipment (PPE) Rationale

- Respiratory: N95 (US) or P1 (EU) dust mask is mandatory during weighing.[1] If handling >5g or heating, use a half-face respirator with organic vapor/acid gas cartridges (OV/AG) to protect against potential degradation byproducts (HCl, NOx).[1]
- Hands: Nitrile gloves (minimum thickness 0.11 mm).[1] Reasoning: Amides can facilitate the transport of other contaminants through the skin; nitrile provides excellent chemical resistance against the organic solvents (DCM, DMSO) used in processing this compound.
- Eyes: Chemical safety goggles.[1][8] Reasoning: Crystalline solids present a mechanical abrasion hazard and a chemical irritation hazard to the cornea.[1]

Emergency Response Decision Matrix

The following diagram outlines the logical flow for handling spills and exposure incidents.



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Figure 1: Emergency Response Logic Flow for **2-Chloro-5-methylbenzamide** incidents.[1][4][5][6][8]

Part 3: Application Protocol – Synthesis & Purification[1][9]

Context: This compound is frequently used as an intermediate in the synthesis of agrochemicals (e.g., anthranilamide insecticides) or pharmaceutical scaffolds.[1] The following protocol describes the synthesis from the commercially available 2-Chloro-5-methylbenzoic acid.

Synthesis Workflow (Acid Chloride Route)

Reaction: 2-Chloro-5-methylbenzoic acid

Acid Chloride

2-Chloro-5-methylbenzamide[1]

Reagents:

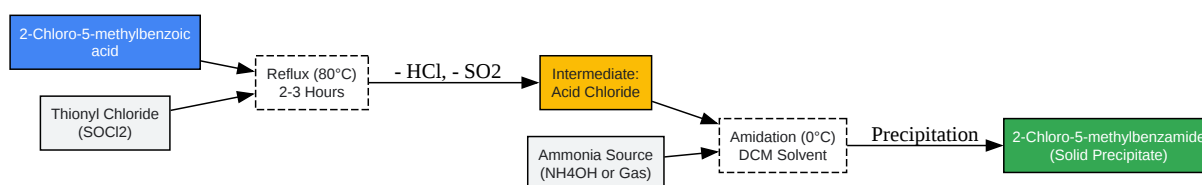
- Precursor: 2-Chloro-5-methylbenzoic acid (CAS 6342-60-5)[1][2]
- Chlorinating Agent: Thionyl Chloride () or Oxalyl Chloride[1]
- Amination Agent: Ammonium Hydroxide (, 28-30%) or Ammonia gas[1]
- Solvent: Dichloromethane (DCM) or Toluene[1]

Step-by-Step Protocol:

- Activation (Acid Chloride Formation):
 - In a dry round-bottom flask equipped with a reflux condenser and a drying tube (CaCl₂), dissolve 10.0 g (58.6 mmol) of 2-Chloro-5-methylbenzoic acid in 50 mL of dry Toluene.
 - Critical Step: Add 1.2 equivalents (8.4 g, 5.1 mL) of Thionyl Chloride dropwise. Add a catalytic amount (2-3 drops) of DMF to accelerate the reaction.[1]
 - Heat to reflux (80-90°C) for 2–3 hours. Monitor gas evolution (HCl/SO₂). The reaction is complete when gas evolution ceases.[1]
 - Purification: Evaporate the solvent and excess Thionyl Chloride under reduced pressure to obtain the crude acid chloride as an oil/low-melting solid.[1] Do not expose to moisture.[1]
- Amidation:

- Dissolve the crude acid chloride in 30 mL of dry DCM.[1]
- Cool the solution to 0°C in an ice bath.
- Addition: Slowly add the acid chloride solution to a stirred solution of concentrated Ammonium Hydroxide (50 mL) at 0°C. Alternatively, bubble dry Ammonia gas through the DCM solution.
- Observation: A white precipitate (the amide) should form immediately.[1]
- Stir at room temperature for 1 hour to ensure completion.
- Isolation & Purification:
 - Filter the solid precipitate.[1][9]
 - Wash the filter cake with cold water (2 x 20 mL) to remove ammonium chloride salts.
 - Wash with cold Hexane (20 mL) to remove non-polar impurities.[1]
 - Recrystallization: Recrystallize from Ethanol/Water (9:1) if high purity (>99%) is required for biological assays.[1]

Synthesis Process Diagram



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Figure 2: Synthetic pathway from benzoic acid precursor to final amide product.[1]

Part 4: Storage & Stability[1]

Parameter	Recommendation	Mechanism/Reasoning
Temperature	2–8 °C (Long-term)	Reduces the rate of potential hydrolysis back to the acid.[1]
Atmosphere	Inert (Argon/Nitrogen)	While relatively stable, amides can hydrolyze in moist air over extended periods.
Container	Amber Glass	Protects against UV-induced photolysis, particularly relevant for chlorinated aromatics.[1]
Incompatibility	Strong Oxidizers, Strong Acids/Bases	Strong acids/bases will catalyze the hydrolysis of the amide bond.

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